

safety and handling of 4-Methylpyridine-2,6-diamine

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Compound of Interest

Compound Name: 4-Methylpyridine-2,6-diamine

Cat. No.: B056795

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An In-depth Technical Guide on the Safety and Handling of **4-Methylpyridine-2,6-diamine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the specific SDS provided by the manufacturer before handling this chemical and adhere to all institutional and regulatory safety protocols.

Executive Summary

4-Methylpyridine-2,6-diamine (CAS No: 38439-33-7) is a chemical intermediate used in the synthesis of various compounds, including pharmacologically active agents like N-(pyridin-2-yl) arylsulfonamides.[1] Due to its chemical nature, it presents significant health and safety hazards that necessitate strict handling and safety protocols. This guide provides a comprehensive overview of its hazards, safe handling procedures, emergency protocols, and disposal considerations, compiled from available safety data.

Hazard Identification and Classification

4-Methylpyridine-2,6-diamine is classified as a hazardous chemical. The primary hazards are associated with its corrosive properties.

GHS Hazard Classification:

- Signal Word: Danger
- Pictogram: Corrosion
- Hazard Statement: H314 - Causes severe skin burns and eye damage.

Due to the limited specific toxicological data for this exact isomer, it is prudent to handle it with the same precautions as related, more thoroughly studied toxic pyridinamines. Related compounds are known to be toxic if swallowed, fatal in contact with skin, and may cause respiratory irritation.

Physical and Chemical Properties

Quantitative data for **4-Methylpyridine-2,6-diamine** and a closely related isomer are summarized below for reference.

Property	Value	Source
Chemical Formula	C ₆ H ₉ N ₃	[2]
Molecular Weight	123.16 g/mol	[2]
Physical Form	Solid	
Melting Point	100-102 °C	[1]
Storage Temperature	2-8 °C	

Toxicology and Health Effects

While comprehensive toxicological studies for **4-Methylpyridine-2,6-diamine** are not widely available, the primary immediate hazard is its corrosive nature. Data from related diaminopyridine and aminomethylpyridine compounds indicate potential for significant toxicity.

Exposure Route	Hazard Category (Based on Related Compounds)	Potential Health Effects
Oral	Acute Toxicity, Category 2 or 3	Harmful or fatal if swallowed. [3][4]
Dermal	Acute Toxicity, Category 3	Can be toxic or fatal in contact with skin; causes severe skin burns.[3]
Inhalation	Acute Toxicity, Category 2	May be harmful if inhaled, causing respiratory irritation.[3] [4]
Eye Contact	Serious Eye Damage, Category 1	Causes severe eye damage. [3]

Specific Target Organ Toxicity (Single Exposure): May cause respiratory system irritation.[3][4]

Experimental Protocols

Personal Protective Equipment (PPE) Protocol

Strict adherence to PPE guidelines is mandatory.

- Lab Attire: Wear a flame-retardant lab coat, long pants, and closed-toe shoes at all times.
- Eye and Face Protection: Use chemical safety goggles and a face shield, compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3][4]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent any skin exposure.[3]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if there is a risk of dust inhalation or if exposure limits are exceeded.[3] All work should be conducted in a certified chemical fume hood.

Safe Handling and Storage Protocol

- **Engineering Controls:** Handle the product exclusively in a well-ventilated area, preferably within a chemical fume hood.[3][4] Ensure that eyewash stations and safety showers are in close proximity and operational.[3][4]
- **Handling Practices:** Do not breathe dust. Avoid contact with eyes, skin, and clothing.[3] Do not eat, drink, or smoke in the handling area.[5][6] Wash hands thoroughly after handling.[4]
- **Storage Conditions:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[3] Store locked up at the recommended temperature of 2-8°C.
- **Incompatible Materials:** Store away from strong oxidizing agents and strong acids.[3][4]

Emergency First Aid Protocol

Immediate medical attention is required for all exposure routes.[3][4]

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- **Skin Contact:** Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[3][4]
- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4]
- **Ingestion:** Call a physician or poison control center immediately.[3][6] Clean the mouth with water. Do NOT induce vomiting.[6]

Spill and Disposal Protocol

- **Spill Containment:** Evacuate personnel from the area. Ensure adequate ventilation. Wear full PPE, including respiratory protection.[4]
- **Cleanup:** Sweep up the solid material carefully, avoiding dust formation, and shovel it into a suitable, labeled container for disposal.[3][4] Do not let the chemical enter the environment or drains.[3]

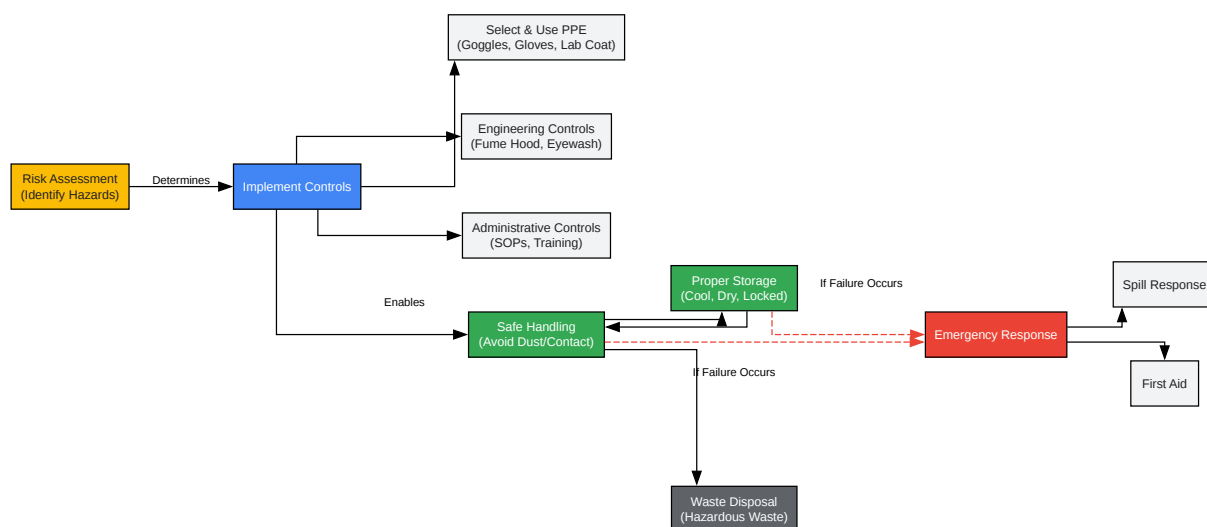
- Waste Disposal: Dispose of the waste material at an approved waste disposal plant.[6]
Waste generators must comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3]

Fire-Fighting Measures

Parameter	Value
Flash Point	240 °C / 464 °F[3]
Autoignition Temperature	480 °C / 896 °F[3]
Suitable Extinguishing Media	Water spray, Carbon dioxide (CO ₂), Dry chemical, Chemical foam.[3]
Hazardous Combustion Products	Nitrogen oxides (NO _x), Carbon monoxide (CO), Carbon dioxide (CO ₂).[3]
Firefighter Protection	As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[3]

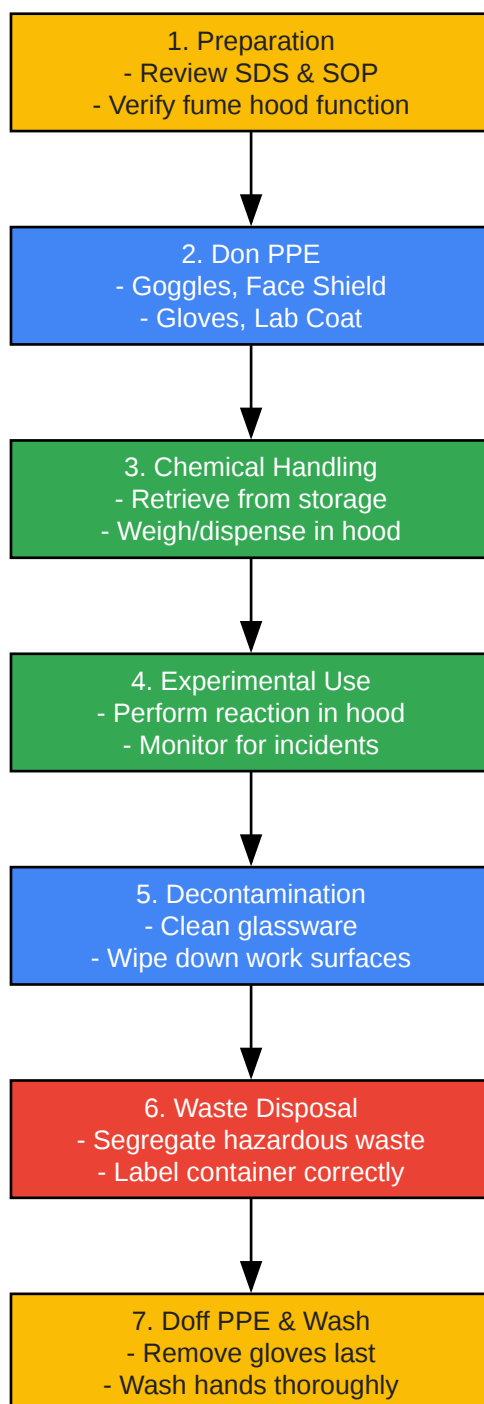
Visualized Workflows and Relationships

The following diagrams illustrate the critical safety relationships and workflows for handling **4-Methylpyridine-2,6-diamine**.



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Caption: Logical flow of safety and handling procedures.



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Caption: General experimental workflow for safe chemical use.

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